

Ripk-IN-4 signaling pathway modulation

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Compound of Interest

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An In-Depth Technical Guide to Modulating Cellular Signaling with **Ripk-IN-4**

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Abstract

Receptor-Interacting Protein Kinase 1 (RIPK1) is a critical signaling node that orchestrates cellular fate, balancing pro-survival signals with pro-death pathways like apoptosis and necroptosis.[1][2] Its kinase activity, in particular, is a key driver of inflammatory cell death, making it a high-value target for therapeutic intervention and a crucial tool for research in inflammation, autoimmune disorders, and neurodegenerative diseases.[3][4] This guide provides a comprehensive technical overview of RIPK1-IN-4, a potent and selective small molecule inhibitor, designed for researchers, scientists, and drug development professionals. We will delve into its mechanism of action, its application in modulating RIPK1-mediated signaling pathways, and provide detailed, field-proven protocols for its use in cellular and biochemical assays.

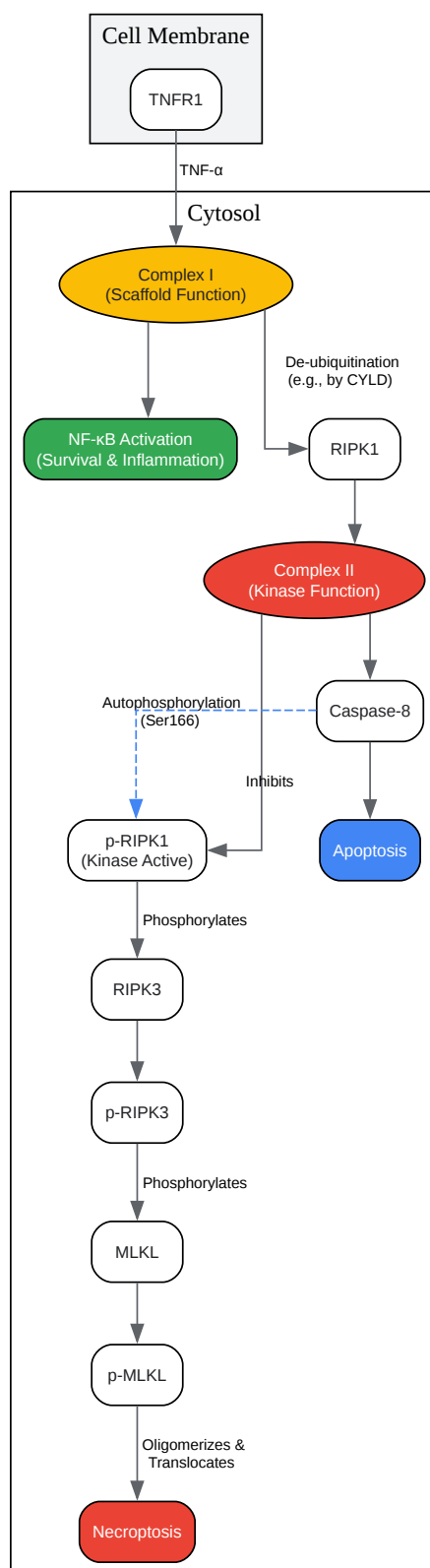
Note on Nomenclature: The term "**Ripk-IN-4**" can be ambiguous in public databases. This guide focuses specifically on the well-characterized Type II inhibitor of RIPK1, herein referred to as RIPK1-IN-4, and should not be confused with similarly named compounds that may target other RIPK family members.

The Dichotomy of RIPK1: A Kinase at the Crossroads of Life and Death

RIPK1 is a serine/threonine kinase that functions as both a scaffold and an active enzyme.^[4] Its role is context-dependent, largely dictated by post-translational modifications, primarily ubiquitination and phosphorylation.^{[5][6]}

- **Scaffolding Function (Pro-Survival):** Upon stimulation by ligands such as Tumor Necrosis Factor-alpha (TNF- α), RIPK1 is recruited to the TNFR1 receptor complex (Complex I).^{[2][7]} Here, it acts as a scaffold, becoming heavily ubiquitinated by cellular inhibitor of apoptosis proteins (cIAPs). This ubiquitination serves as a docking platform for downstream signaling complexes, leading to the activation of NF- κ B and MAPK pathways, which promote the transcription of pro-survival and pro-inflammatory genes.^{[1][8]} The kinase activity of RIPK1 is generally dispensable for this scaffolding function.^[9]
- **Kinase Function (Pro-Death):** When the pro-survival signaling is compromised (e.g., through deubiquitination of RIPK1 or inhibition of cIAPs), RIPK1 dissociates from the receptor to form a secondary cytosolic complex (Complex II).^[7] Here, the kinase activity of RIPK1 becomes paramount.
 - **Apoptosis:** In the presence of active Caspase-8, RIPK1's kinase activity can contribute to the activation of this caspase, leading to apoptosis (RIPK1-dependent apoptosis).^[10]
 - **Necroptosis:** If Caspase-8 is inhibited or absent, activated RIPK1 phosphorylates and activates RIPK3.^[11] This event initiates the formation of a functional amyloid-like signaling complex called the necrosome, which recruits and phosphorylates the pseudokinase Mixed Lineage Kinase Domain-Like (MLKL).^{[7][12]} Phosphorylated MLKL oligomerizes and translocates to the plasma membrane, forming pores that lead to lytic, inflammatory cell death known as necroptosis.^{[11][13]}

The phosphorylation of RIPK1 on serine 166 (p-Ser166) is a key biomarker of its kinase activation and commitment to the necroptotic pathway.^[14]



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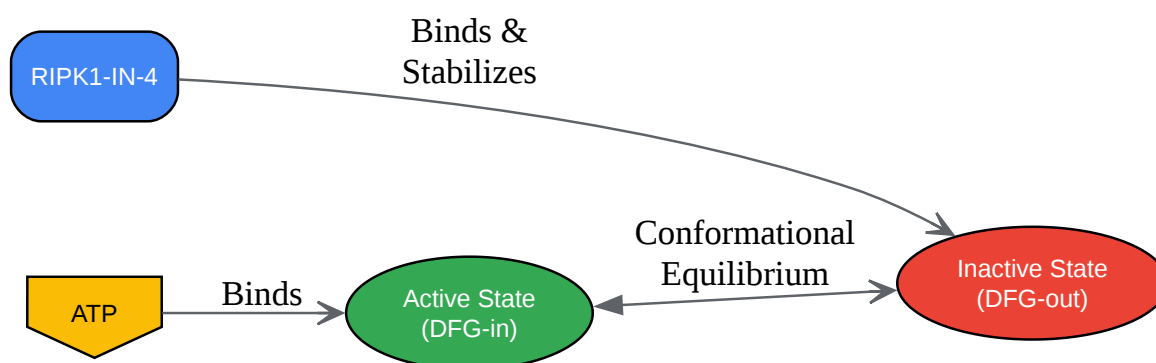
Figure 1: Overview of RIPK1 Signaling Pathways.

Biochemical Profile and Mechanism of Action of RIPK1-IN-4

RIPK1-IN-4 is a potent, selective, and cell-permeable small molecule inhibitor designed to specifically target the kinase activity of RIPK1. Its characteristics make it a superior tool for dissecting the kinase-dependent functions of RIPK1 from its scaffolding roles.

Mechanism of Inhibition

RIPK1-IN-4 is classified as a Type II kinase inhibitor.[15][16] Unlike Type I inhibitors that bind to the active "DFG-in" conformation of the kinase, Type II inhibitors bind to and stabilize an inactive, "DFG-out" conformation.[17] This mode of action often confers greater selectivity, as the allosteric pocket targeted by Type II inhibitors is less conserved across the kinome than the highly conserved ATP-binding site.[18][19] By binding to this inactive state, RIPK1-IN-4 prevents the conformational changes required for kinase activation and autophosphorylation, effectively shutting down all downstream kinase-dependent signaling.



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Figure 2: Mechanism of a Type II Kinase Inhibitor.

Quantitative Data

The potency of RIPK1-IN-4 has been characterized in various biochemical assays.

Parameter	Value	Assay Type	Reference
IC ₅₀ (RIPK1)	16 nM	Enzymatic Assay	[15][16]
IC ₅₀	10 nM	ADP-Glo Kinase Assay	[15][16][20]

These low nanomolar IC₅₀ values demonstrate that RIPK1-IN-4 is a highly potent inhibitor of its target, enabling its use at low concentrations in cell-based assays to minimize potential off-target effects.

Experimental Protocols: A Practical Guide

The key to successfully using RIPK1-IN-4 is a well-designed and controlled experiment. Here, we provide step-by-step protocols for the most common applications: inhibiting cellular necroptosis and verifying target engagement via Western Blot.

Protocol: Cellular Necroptosis Inhibition Assay

This protocol is designed to quantify the ability of RIPK1-IN-4 to protect cells from a necroptotic stimulus. The human colon adenocarcinoma cell line HT-29 is a common model. The principle is to induce necroptosis by stimulating the TNF pathway while simultaneously blocking the default apoptotic pathway with a pan-caspase inhibitor.

Causality Behind Experimental Choices:

- TNF- α : The primary stimulus to engage the TNFR1 pathway.
- SMAC Mimetic (e.g., birinapant, LCL161): These compounds antagonize cIAP proteins, which are essential for the pro-survival scaffolding function of RIPK1. Inhibiting cIAPs pushes the signaling cascade towards cell death.
- Pan-Caspase Inhibitor (e.g., z-VAD-FMK): This is the critical component that shunts the pathway from apoptosis to necroptosis. By inhibiting Caspase-8, the cell is unable to undergo apoptosis and instead commits to the RIPK1/RIPK3-dependent necroptotic pathway.[8][21]

Materials:

- HT-29 cells (or other suitable cell lines like L929, MEFs)
- Complete growth medium (e.g., DMEM with 10% FBS)
- Human TNF- α
- SMAC mimetic
- z-VAD-FMK
- RIPK1-IN-4 (dissolved in DMSO)
- Opaque-walled 96-well plates for luminescence assays
- Cell viability reagent (e.g., CellTiter-Glo®)
- Luminometer

Procedure:

- **Cell Seeding:** Seed HT-29 cells into an opaque-walled 96-well plate at a density of 1×10^4 cells/well. Incubate overnight (16-24 hours) at 37°C, 5% CO₂ to allow for adherence.
- **Compound Preparation:** Prepare a serial dilution of RIPK1-IN-4 in complete growth medium. A typical starting concentration for the highest dose might be 10 μ M, followed by 1:3 or 1:5 dilutions. Remember to prepare a vehicle control (DMSO) at the same final concentration as the highest inhibitor dose.
- **Inhibitor Pre-treatment:** Carefully remove the old medium from the cells and add 90 μ L of medium containing the appropriate concentration of RIPK1-IN-4 or vehicle control. Pre-incubate the cells for 1-2 hours at 37°C.
- **Necroptosis Induction:** Prepare a 10X induction cocktail in complete growth medium containing TNF- α (final conc. $\sim$ 20 ng/mL), a SMAC mimetic (final conc. $\sim$ 1 μ M), and z-VAD-FMK (final conc. $\sim$ 20 μ M).
- **Stimulation:** Add 10 μ L of the 10X induction cocktail to each well. Also include control wells: untreated cells (viability control) and cells treated with the induction cocktail plus vehicle

(necroptosis control).

- Incubation: Incubate the plate for 18-24 hours at 37°C, 5% CO₂.
- Viability Measurement:
 - Equilibrate the plate and the CellTiter-Glo® reagent to room temperature.
 - Add CellTiter-Glo® reagent to each well as per the manufacturer's instructions (typically a volume equal to the culture medium).
 - Place the plate on an orbital shaker for 2 minutes to induce cell lysis.
 - Incubate at room temperature for 10 minutes to stabilize the luminescent signal.
 - Measure luminescence using a plate-reading luminometer.
- Data Analysis: Normalize the data by setting the untreated control to 100% viability and the vehicle-treated, necroptosis-induced control to 0% protection. Plot the percent protection against the log of the inhibitor concentration to determine the EC₅₀.

Protocol: Western Blot for RIPK1 Pathway Activation

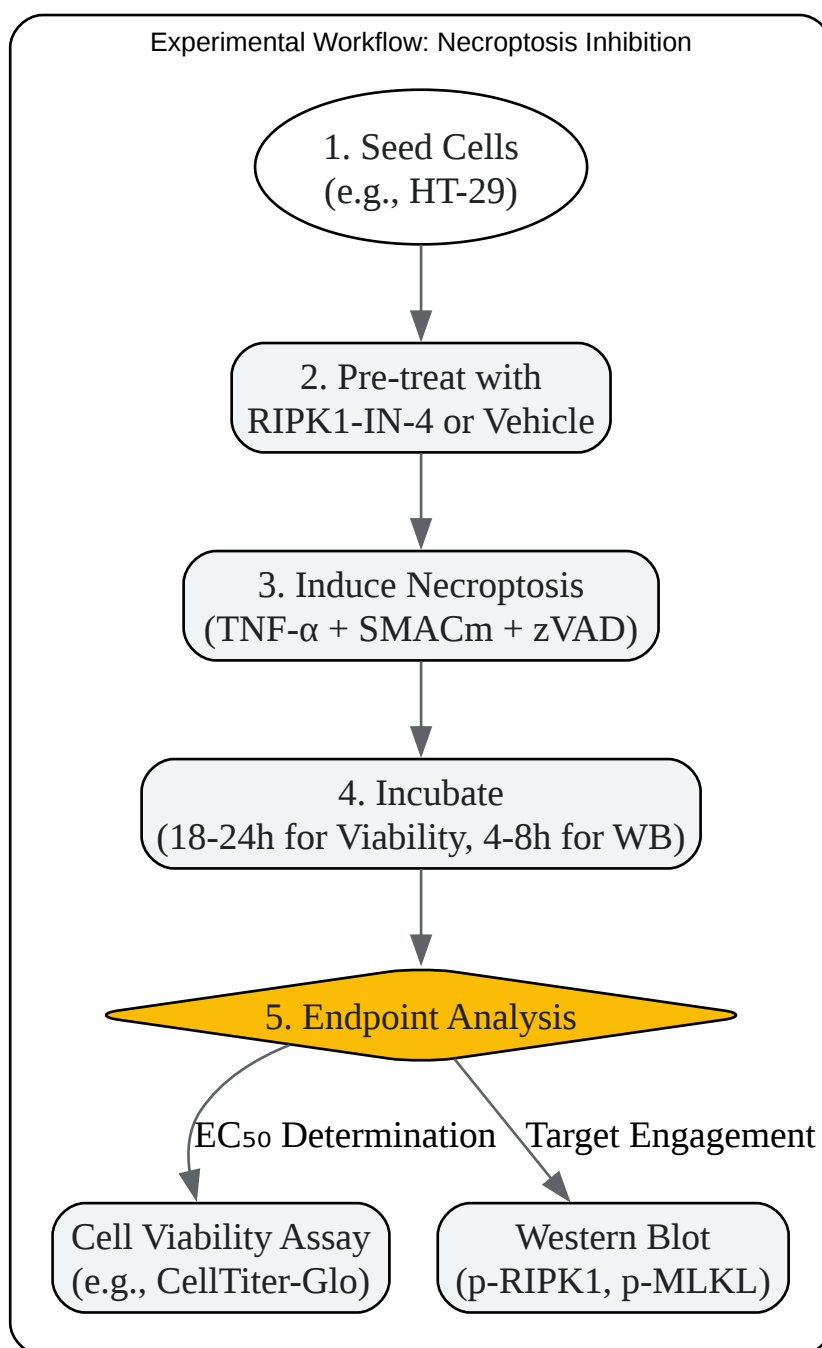
This protocol verifies that RIPK1-IN-4 is engaging its target by preventing the autophosphorylation of RIPK1 at Ser166 and subsequent downstream phosphorylation of RIPK3 and MLKL.

Procedure:

- Experimental Setup: Seed cells (e.g., HT-29 or BMDMs) in 6-well plates and grow to ~80-90% confluency.
- Treatment: Perform the inhibitor pre-treatment and necroptosis induction as described in the cellular assay (Section 3.1), scaling volumes appropriately for the larger plate format. A shorter incubation time (e.g., 4-8 hours) is often sufficient to observe phosphorylation events. [\[22\]](#)
- Cell Lysis:

- Aspirate the medium and wash cells once with ice-cold PBS.
- Lyse the cells directly on the plate with 100-200 µL of ice-cold RIPA buffer supplemented with protease and phosphatase inhibitor cocktails.
- Scrape the cells, transfer the lysate to a microcentrifuge tube, and incubate on ice for 30 minutes.
- Centrifuge at ~14,000 x g for 15 minutes at 4°C to pellet cell debris.
- Protein Quantification: Transfer the supernatant to a new tube. Determine the protein concentration using a standard method (e.g., BCA assay).
- Sample Preparation: Normalize the protein concentration for all samples. Add Laemmli sample buffer and boil at 95-100°C for 5-10 minutes.
- SDS-PAGE and Transfer: Load equal amounts of protein (20-40 µg) onto an SDS-PAGE gel. Separate the proteins by electrophoresis and then transfer them to a PVDF or nitrocellulose membrane.
- Immunoblotting:
 - Block the membrane with 5% non-fat dry milk or BSA in TBST for 1 hour at room temperature.
 - Incubate with primary antibodies overnight at 4°C with gentle agitation. Key primary antibodies include:
 - Rabbit anti-phospho-RIPK1 (Ser166)[[14](#)]
 - Rabbit anti-RIPK1 (total)
 - Rabbit anti-phospho-RIPK3 (Ser227)
 - Rabbit anti-RIPK3 (total)
 - Rabbit anti-phospho-MLKL (Ser358)

- Rabbit anti-MLKL (total)
- Loading control (e.g., anti-GAPDH or anti- β -actin)
- Wash the membrane 3 times with TBST.
- Incubate with an appropriate HRP-conjugated secondary antibody for 1 hour at room temperature.
- Wash the membrane 3 times with TBST.
- Detection: Apply an enhanced chemiluminescence (ECL) substrate and visualize the bands using a digital imager or film.



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Figure 3: Workflow for Assessing RIPK1-IN-4 Activity.

In Vivo Applications and Formulation

Translating in vitro findings requires appropriate in vivo models and formulation. RIPK1-IN-4 can be used in models of systemic inflammation, such as TNF-induced shock, to evaluate its

protective effects.^{[9][13]}

Formulation for Oral or IP Administration: Properly solubilizing hydrophobic compounds like RIPK1-IN-4 is crucial for bioavailability. A common formulation involves a multi-component vehicle system.^{[15][20]}

Example Formulation (for reference only):

- Prepare a stock solution of RIPK1-IN-4 in DMSO.
- Sequentially add co-solvents. For example: 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline (by volume).
- Ensure the solution is clear after the addition of each component. Sonication can be used to aid dissolution.
- It is recommended to prepare the final working solution fresh on the day of use.

Conclusion

RIPK1-IN-4 is a powerful and selective tool for the study of RIPK1 kinase-mediated signaling. As a Type II inhibitor, it offers a high degree of specificity, allowing for the confident dissection of RIPK1's kinase-dependent roles in necroptosis and inflammation from its kinase-independent scaffolding functions. By employing the robust protocols outlined in this guide, researchers can effectively probe the complex biology of RIPK1 and accelerate the development of novel therapeutics for a range of inflammatory diseases.

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